

Diarylanilide Yellow solubility and stability data

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Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

Cat. No.: S8106964

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Core Properties of Diarylide Yellow Pigments

Diarylide yellows are a class of synthetic organic pigments known for their intense color, high transparency, and cost-effectiveness [1] [2]. The following table summarizes their fundamental characteristics, which are crucial for understanding their behavior.

Property	Description
Chemical Class	Disazoacetoacetanilides (specifically exist in the bisketohydrazone tautomeric form) [1] [3].
General Solubility	Very low solubility in water and common solvents; they are used as finely-divided crystalline solids [1] [2].
Thermal Stability	Stable at temperatures encountered in printing and plastic processing, but can degrade above 200°C to release 3,3'-dichlorobenzidine [2].
Lightfastness	Varies by specific pigment; generally good in printing inks, but some derivatives show inferior lightfastness [3].

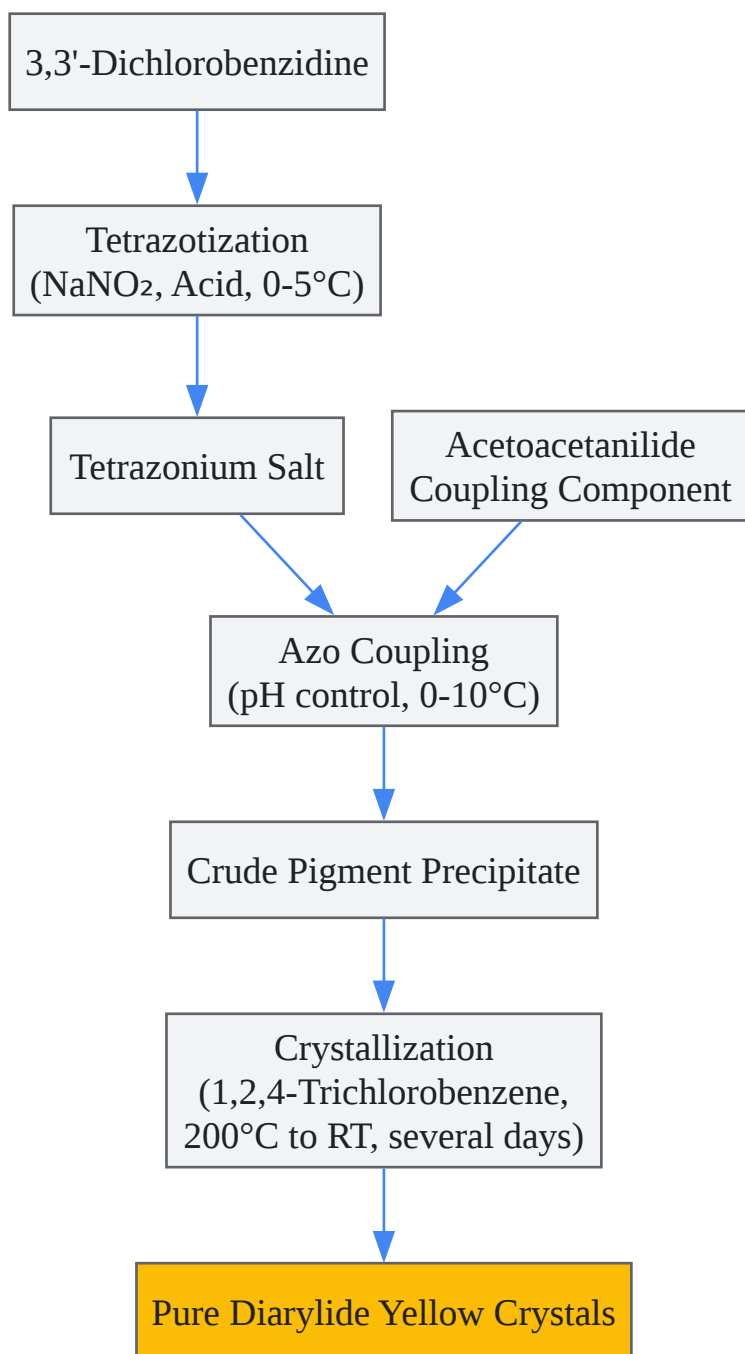
Key structural insights confirm that these molecules are **not planar** and lack intermolecular hydrogen bonding, instead forming inclined molecular stacks in the crystal lattice [1]. The **torsion angle** across the biphenyl linkage significantly impacts color properties, crystal packing, and photostability [3].

Experimental Methodologies from Pigment Research

The search results detail several protocols for synthesizing and analyzing these pigments.

Synthesis of Diarylide Pigments

A common synthesis involves the diazotization of a benzidine derivative (like 3,3'-dichlorobenzidine) followed by azo coupling with acetoacetanilides [1] [4]. The general workflow for preparing Pigment Yellow 13 is as follows:



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Diagram: General synthesis and crystallization workflow for Diarylide Yellow pigments [1] [4].

Single Crystal Growth for XRD

Growing crystals suitable for X-ray diffraction is challenging due to extreme insolubility. One successful method is slow cooling of a saturated solution in **1,2,4-trichlorobenzene** from **200°C** to room temperature over several days [1].

Key Considerations for Pharmaceutical Researchers

The available data suggests that Diarylide Yellow pigments have properties that may present challenges for drug development:

- **Inherent Insolubility:** Their primary characteristic is very low solubility [1] [2]. This is a desired trait for pigments but a major hurdle for drug bioavailability.
- **Thermal Degradation Hazard:** While stable under typical use conditions, the degradation at high temperatures to release **3,3'-dichlorobenzidine** (a compound with safety concerns) is a critical factor for any sterilization or processing steps [2].
- **Data Gap:** The search results lack quantitative solubility parameters, log P values, or stability data (e.g., pH stability profile, photostability half-life) generated under pharmaceutical guidelines (e.g., ICH).

How to Proceed with Further Research

Given the limited direct data found, I suggest the following steps to deepen your investigation:

- **Refine Your Search:** Use more specific terms like "**azo pigment pharmaceutical formulation**," "**drug solubility enhancement for insoluble colorants**," or search for specific, pharma-relevant stability protocols.
- **Consult Chemical Databases:** Look up specific **Diarylanilide Yellow** compounds (e.g., **Pigment Yellow 12** [CAS Number 6358-85-6] or **Pigment Yellow 13** [CAS Number 5102-83-0]) in specialized chemical databases to find quantitative physicochemical properties [1] [5].
- **Investigate Alternatives:** Explore other classes of yellow colorants used in pharmaceuticals, such as **FD&C Yellow** lakes, which have established safety profiles and data for use in medicines.

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To cite this document: Smolecule. [Diarylanilide Yellow solubility and stability data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b8106964#diarylanilide-yellow-solubility-and-stability-data>]

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